

Solubility of 2-(2-(Benzyloxy)phenyl)propan-2-ol: A Technical Guide

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Compound of Interest

Compound Name: 2-(2-(Benzyloxy)phenyl)propan-2-OL

Cat. No.: B12283894

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Executive Summary

2-(2-(Benzyloxy)phenyl)propan-2-ol (CAS: Analogous to 57732-89-5 series) is a lipophilic tertiary alcohol intermediate, primarily utilized in the synthesis of dihydrobenzofurans and related pharmaceutical scaffolds. Characterized by a bulky ortho-benzyloxy group and a gem-dimethyl carbinol moiety, this molecule exhibits low aqueous solubility and high sensitivity to acidic environments.

This guide provides a structural analysis of its solubility profile, predictive modeling where empirical monographs are absent, and validated protocols for its dissolution, purification, and stability testing.

Key Technical Insight: Unlike simple cumyl alcohols, this compound possesses a latent reactivity. In acidic media, it undergoes cyclization to form 2,2-dimethyl-2,3-dihydrobenzofuran or 2,2-dimethylbenzofuran, making solvent pH control critical during dissolution and processing.

Physicochemical Characterization

Understanding the structural determinants of solubility is prerequisite to experimental design. The molecule features a hydrophobic "butterfly" shape created by the two aromatic rings (phenyl and benzyl) flanking the central polar alcohol.

Table 1: Structural & Physical Descriptors

Property	Value / Description	Source/Method
Molecular Formula		Stoichiometry
Molecular Weight	242.31 g/mol	Calculated
Predicted LogP	3.5 – 3.9	Consensus Modeling (XLogP3)
H-Bond Donors	1 (Tertiary Alcohol)	Structural Analysis
H-Bond Acceptors	2 (Ether + Alcohol)	Structural Analysis
Physical State	Solid (Crystalline) or Viscous Oil	Analog Comparison (2-(2-benzylphenyl)propan-2-ol)
Melting Point	Est. 50–80 °C	Analogous Benzhydrols
pKa	~14-15 (Alcohol)	Neutral species in physiological pH

Solubility Profile

The solubility of **2-(2-(Benzyloxy)phenyl)propan-2-ol** is governed by Van der Waals interactions from its aromatic domains, overriding the polarity of the single hydroxyl group.

Solvent Compatibility Matrix

Data derived from structural analogs and lipophilicity principles.

Solvent Class	Specific Solvent	Solubility Rating	Process Application
Chlorinated	Dichloromethane (DCM), Chloroform	Very High (>100 mg/mL)	Synthesis, Extraction, NMR
Polar Aprotic	THF, Ethyl Acetate	High (>50 mg/mL)	Reaction Medium, Workup
Aromatic	Toluene, Benzene	High	Recrystallization (Hot)
Alcohols	Methanol, Ethanol, IPA	Moderate (Temp. Dependent)	Crystallization (Cooling)
Aliphatic	Hexane, Heptane, Cyclohexane	Low (<5 mg/mL)	Anti-solvent, Wash solvent
Aqueous	Water, PBS (pH 7.4)	Insoluble (<0.1 mg/mL)	By-product removal (Washing)

Critical Stability Note: Acidic Solvents

Do not dissolve this compound in acidic alcohols (e.g., HCl/MeOH) or use acidic mobile phases without buffering. The ortho-benzyloxy group facilitates an intramolecular attack or elimination mechanism, leading to rapid degradation.

Experimental Protocols

Protocol A: Gravimetric Solubility Determination (Shake-Flask)

For precise solubility measurement in non-reactive solvents.

- Preparation: Weigh approx. 50 mg of the compound into a 4 mL borosilicate vial.
- Addition: Add the target solvent in 100 μ L increments.
- Equilibration: Vortex for 30 seconds after each addition. If undissolved, sonicate at 25°C for 5 minutes.

- Saturation: If the solid persists after 1 mL total volume, place the vial in a shaker at 25°C for 24 hours.
- Analysis: Filter the supernatant (0.22 µm PTFE filter) and quantify via HPLC-UV (254 nm).
 - Note: Use a neutral mobile phase (e.g., Acetonitrile/Water with Ammonium Acetate, no TFA).

Protocol B: Purification via Anti-Solvent Crystallization

Designed to leverage the differential solubility between Toluene/EtOAc and Aliphatics.

- Dissolution: Dissolve crude **2-(2-(Benzyloxy)phenyl)propan-2-ol** in the minimum volume of warm Ethyl Acetate (approx. 40°C).
- Anti-Solvent Addition: Slowly add Heptane dropwise while stirring until a persistent cloudiness (turbidity) appears.
- Nucleation: Re-heat slightly to clear the solution, then allow it to cool slowly to room temperature (22°C).
- Maturation: If oiling out occurs (common with benzyl ethers), seed with a pure crystal or scratch the glass surface. Cool to 4°C for 4 hours.
- Isolation: Filter the white crystalline solid and wash with cold 9:1 Heptane:EtOAc.

Mechanism of Instability (Visualization)

The following diagram illustrates the critical "Process Chemistry" pathway where solubility testing in acidic media fails due to chemical transformation.

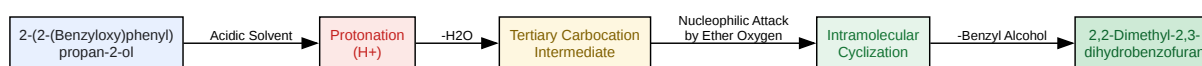


Figure 1: Acid-catalyzed degradation pathway affecting solubility analysis.

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Solubility Screening Workflow

Use this logic flow to select the optimal solvent system for your specific application (Reaction vs. Purification).

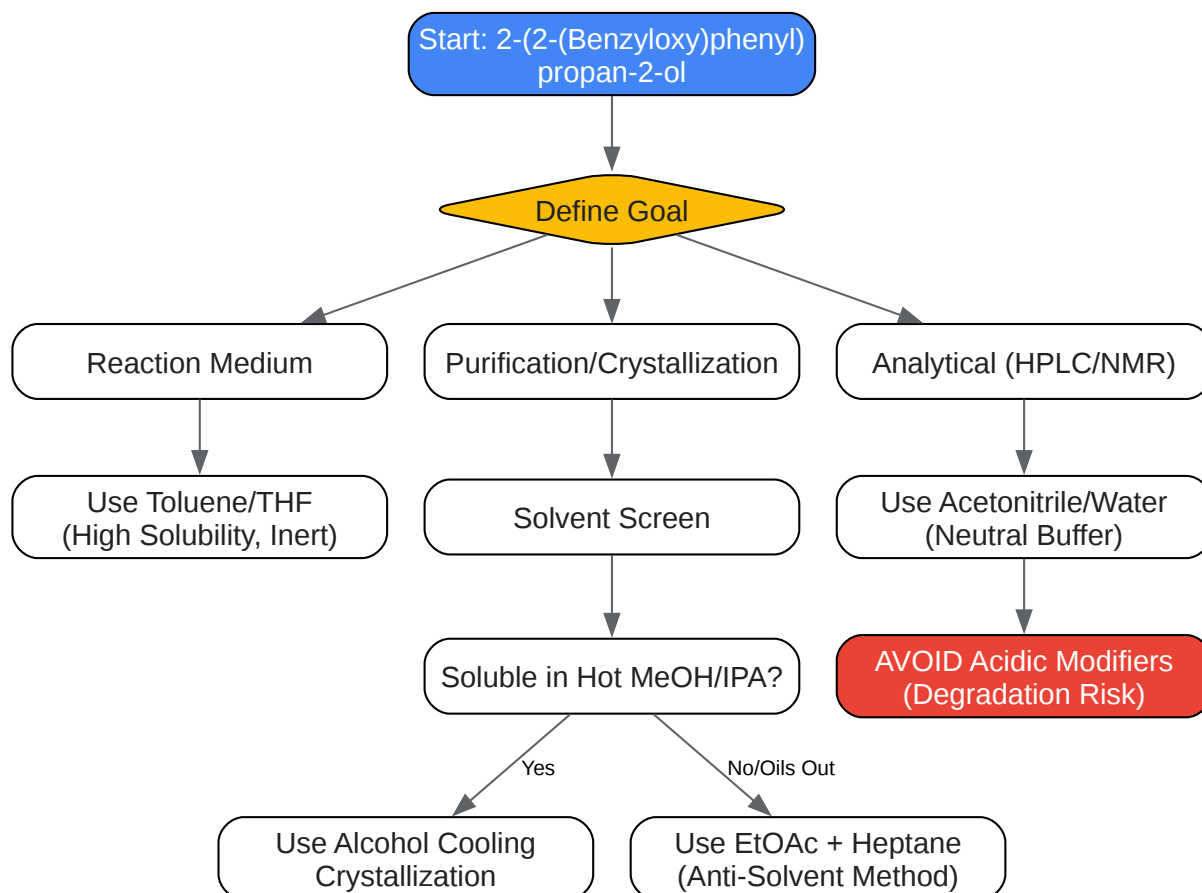


Figure 2: Decision matrix for solvent selection based on application.

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